

Safe Disposal of 1-(3-Phenoxypropyl)piperazine: A Step-by-Step Guide

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Compound of Interest

Compound Name: 1-(3-Phenoxypropyl)piperazine

Cat. No.: B1349977

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The proper disposal of **1-(3-phenoxypropyl)piperazine** is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle the disposal of this compound responsibly.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **1-(3-phenoxypropyl)piperazine** with appropriate personal protective equipment (PPE). This includes, but is not limited to, protective gloves, clothing, and eye/face protection[1][2]. Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of any dust or fumes[1][3]. In case of a spill, prevent the substance from entering drains or waterways[1].

Step-by-Step Disposal Protocol

The disposal of **1-(3-phenoxypropyl)piperazine** must be carried out in accordance with national and local regulations. The following steps provide a general framework for its proper disposal:

- **Waste Identification and Classification:** Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste. It is essential to consult local, regional, and national hazardous waste regulations for complete and accurate classification[3].

- Container Management:
 - Keep the waste chemical in its original container whenever possible.
 - Ensure the container is tightly closed and properly labeled[1][4].
 - Do not mix **1-(3-phenoxypropyl)piperazine** with other waste materials.
 - Handle uncleaned or empty containers as you would the product itself.
- Storage Pending Disposal:
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids[2][4].
 - The storage area should be secure and accessible only to authorized personnel[1].
- Final Disposal:
 - Dispose of the contents and the container at an approved waste disposal plant[1][2].
 - Engage a licensed professional waste disposal service to handle the collection and disposal of the hazardous waste.

Quantitative Data Summary

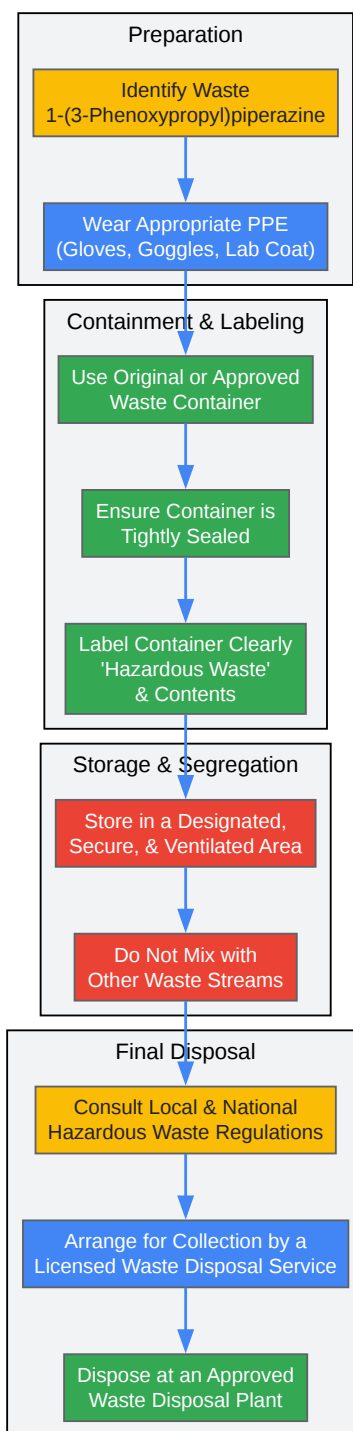
While specific quantitative disposal limits for **1-(3-phenoxypropyl)piperazine** are not readily available in the provided search results, the following table summarizes key physical and regulatory data for piperazine, a structurally related compound, which can inform handling and disposal decisions.

Property	Value	Reference
Boiling Point/Range	145 - 146 °C / 293 - 295 °F	
Melting Point/Range	109 - 112 °C / 228 - 234 °F	
Log Pow (n-octanol/water)	-1.24 (at 25 °C / 77 °F)	
Bioconcentration factor (BCF)	0.3	
UN Number (for Piperazine)	UN 2579	
Hazard Class (for Piperazine)	8 (Corrosive substances)	

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-(3-phenoxypropyl)piperazine**.

Disposal Workflow for 1-(3-Phenoxypropyl)piperazine

[Click to download full resolution via product page](#)Caption: Disposal workflow for **1-(3-phenoxypropyl)piperazine**.

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